

# Mca-VDQMDGW-K(Dnp)-NH2 signal-to-noise ratio improvement

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## Compound of Interest

Compound Name: Mca-VDQMDGW-K(Dnp)-NH2

Cat. No.: B10785975

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## Technical Support Center: Mca-VDQMDGW-K(Dnp)-NH2

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing their experiments using the fluorogenic caspase-3 substrate, **Mca-VDQMDGW-K(Dnp)-NH2**, with a focus on improving the signal-to-noise ratio.

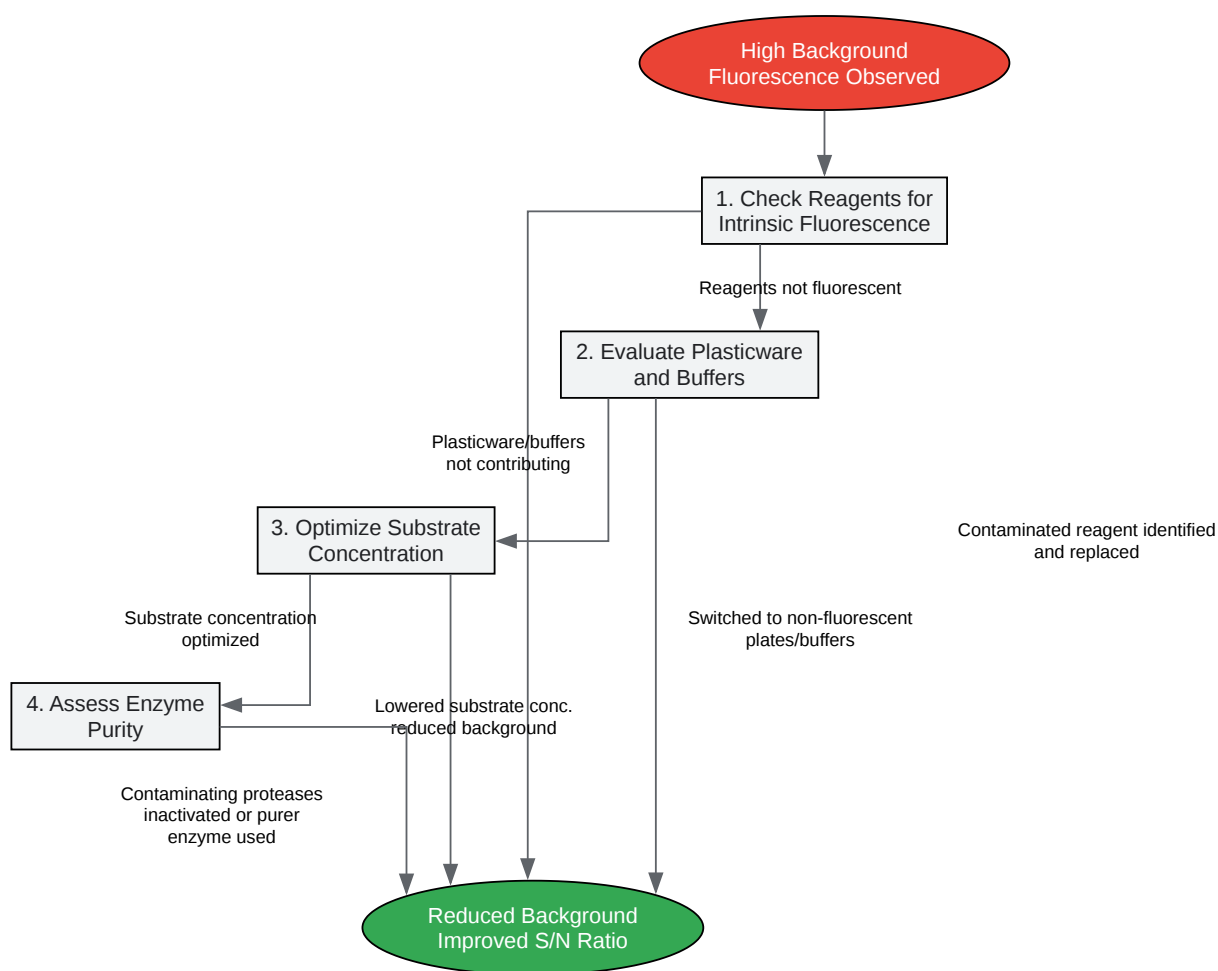
## Troubleshooting Guide

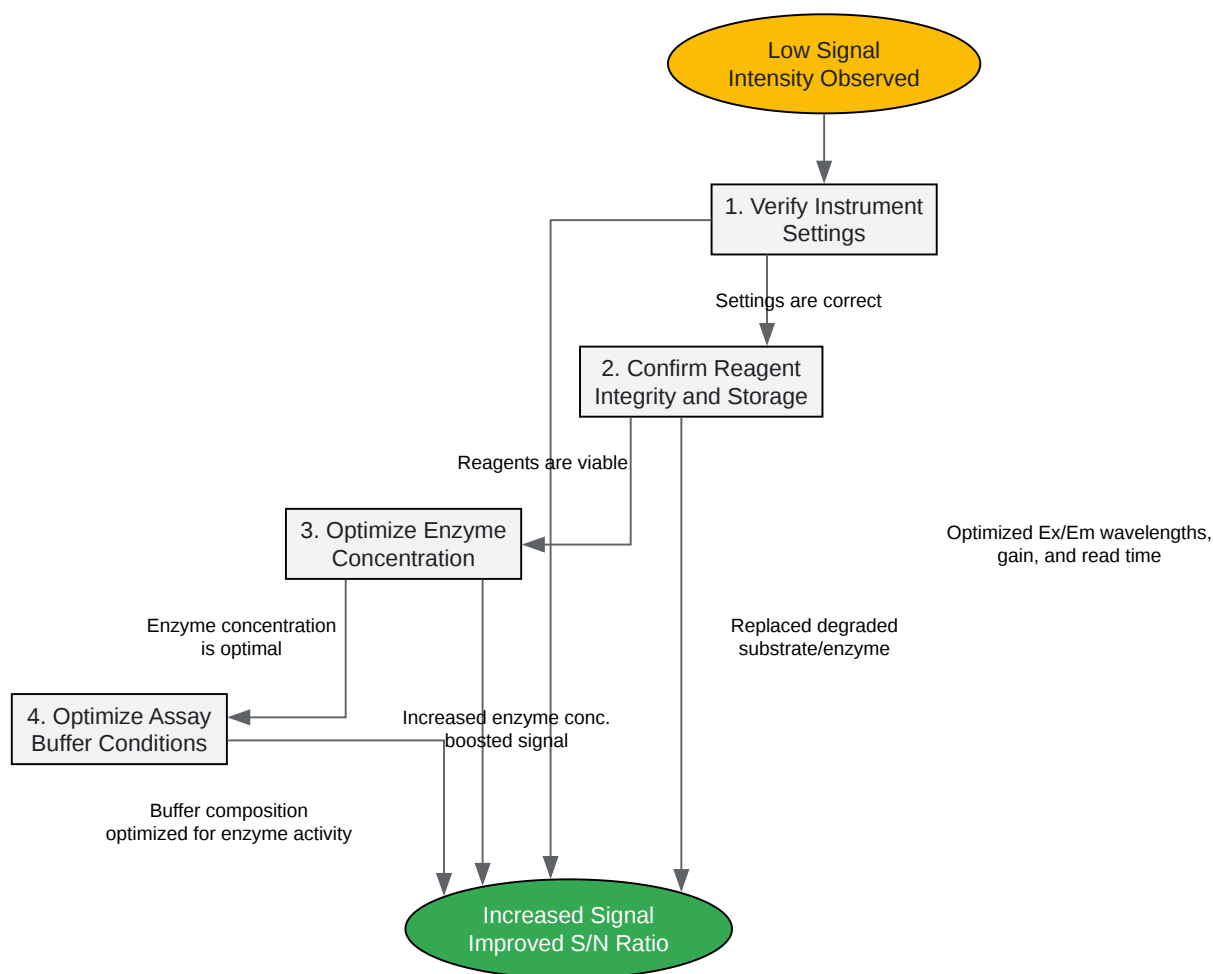
This guide addresses common issues encountered during caspase-3 activity assays that can lead to a poor signal-to-noise ratio.

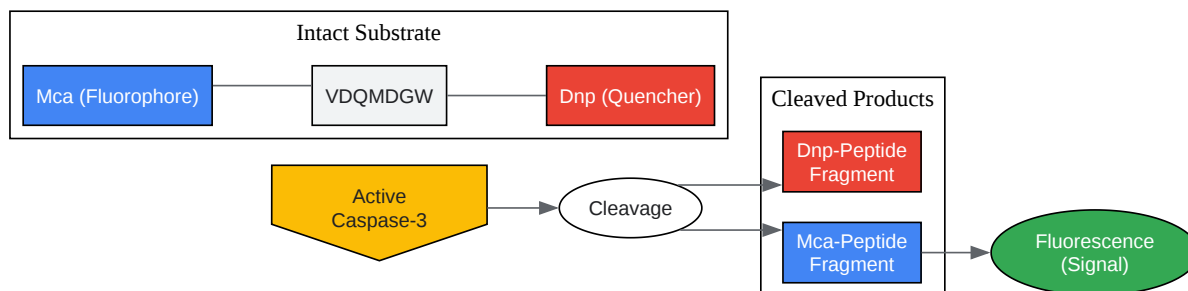
### Issue 1: High Background Fluorescence

High background fluorescence can significantly reduce the signal-to-noise ratio by masking the specific signal generated from substrate cleavage.

Troubleshooting Workflow for High Background Fluorescence







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